

An In-depth Technical Guide to the Physical Properties of 1-(Hydroxymethyl)cyclohexanol

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Compound of Interest

Compound Name: 1-(Hydroxymethyl)cyclohexanol

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This technical guide provides a comprehensive overview of the core physical properties of **1-(hydroxymethyl)cyclohexanol**. The information is presented in a structured format to facilitate easy access and comparison of quantitative data. Detailed experimental protocols for the determination of these properties are also included, alongside a visualization of a typical synthesis and purification workflow.

Core Physical Properties

1-(Hydroxymethyl)cyclohexanol is a diol with a cyclohexane backbone. Its physical state at room temperature is a colorless to pale yellow liquid, though it can also exist as a white crystalline solid.^[1] The presence of two hydroxyl groups makes it a polar molecule with the capacity for hydrogen bonding, which significantly influences its physical properties.

Quantitative Data Summary

The following table summarizes the key physical properties of **1-(hydroxymethyl)cyclohexanol**.

Physical Property	Value	Notes
Melting Point	76.0–76.2 °C	As a crystalline solid.[2]
Boiling Point	242.8 °C	At 760 mmHg.[3]
Density	1.08 g/cm ³	---
Refractive Index	1.499	---
Flash Point	114.8 °C	---
Vapor Pressure	0.00567 mmHg	At 25 °C.
Solubility	Soluble in water	Due to the presence of two hydroxyl groups capable of hydrogen bonding.[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **1-(hydroxymethyl)cyclohexanol**.

¹H NMR Spectroscopy

The proton NMR spectrum of **1-(hydroxymethyl)cyclohexanol** is expected to show distinct signals for the protons of the cyclohexane ring, the hydroxymethyl group, and the hydroxyl protons. The chemical shifts are influenced by the electronegative oxygen atoms.

Expected Chemical Shifts and Multiplicities:

Proton	Expected Chemical Shift (δ, ppm)	Multiplicity
Cyclohexane ring protons (CH ₂)	1.2 - 1.7	Multiplet
Hydroxymethyl protons (CH ₂ OH)	~3.5	Singlet or Doublet
Hydroxyl protons (OH)	Variable	Broad Singlet

¹³C NMR Spectroscopy

The carbon NMR spectrum provides information about the carbon framework of the molecule.

Expected Chemical Shifts:

Carbon	Expected Chemical Shift (δ , ppm)
Quaternary carbon (C-OH)	65 - 75
Hydroxymethyl carbon (CH ₂ OH)	60 - 70
Cyclohexane ring carbons (CH ₂)	20 - 40

Infrared (IR) Spectroscopy

The IR spectrum of **1-(hydroxymethyl)cyclohexanol** is characterized by the presence of strong absorption bands corresponding to the O-H and C-O stretching vibrations of the alcohol functional groups.

Characteristic IR Absorption Bands:

Functional Group	Wavenumber (cm ⁻¹)	Appearance
O-H Stretch (hydrogen-bonded)	3200 - 3600	Broad, Strong
C-H Stretch (sp ³ hybridized)	2850 - 3000	Strong
C-O Stretch	1000 - 1260	Strong

Experimental Protocols

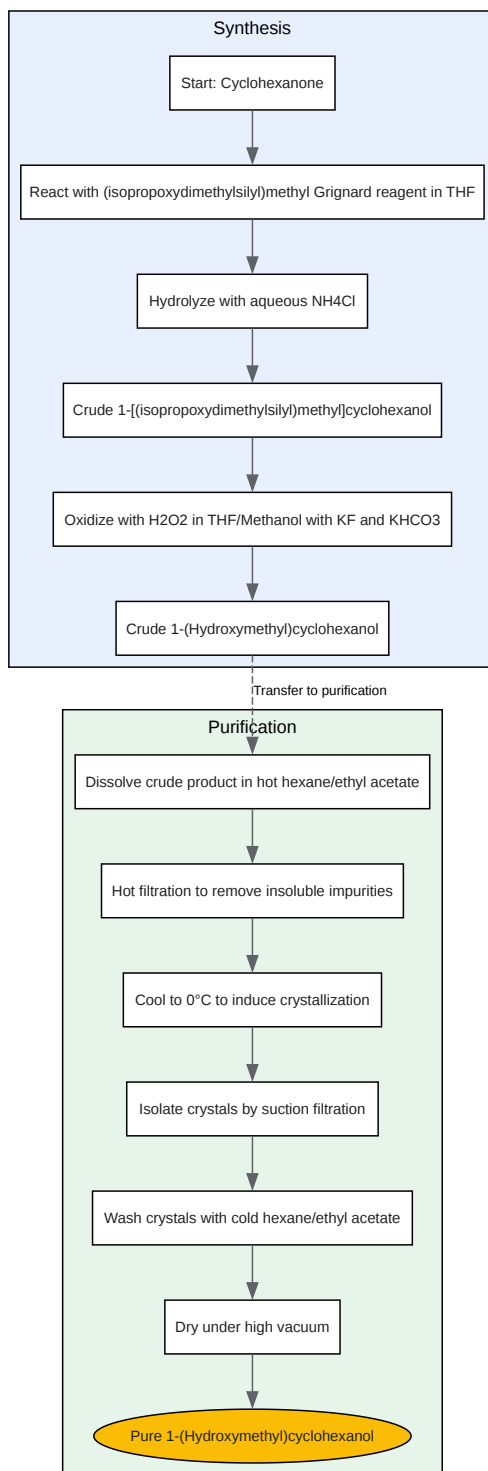
The following are detailed methodologies for the determination of the key physical and spectroscopic properties of **1-(hydroxymethyl)cyclohexanol**.

Synthesis and Purification of 1-(Hydroxymethyl)cyclohexanol

A common method for the synthesis of **1-(hydroxymethyl)cyclohexanol** is through the nucleophilic hydroxymethylation of cyclohexanone.^[2] The subsequent purification is typically achieved by recrystallization.

Experimental Workflow:

Synthesis and Purification of 1-(Hydroxymethyl)cyclohexanol

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Caption: Workflow for the synthesis of **1-(hydroxymethyl)cyclohexanol** from cyclohexanone followed by purification.

Determination of Melting Point

The melting point of solid **1-(hydroxymethyl)cyclohexanol** can be determined using a capillary melting point apparatus.

Procedure:

- A small amount of the crystalline sample is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range over which the sample melts is recorded as the melting point.

Determination of Boiling Point

The boiling point of liquid **1-(hydroxymethyl)cyclohexanol** is determined at atmospheric pressure.

Procedure:

- A small amount of the liquid is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is monitored with a thermometer.
- The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point.

Determination of Density

The density of liquid **1-(hydroxymethyl)cyclohexanol** can be measured using a pycnometer or a graduated cylinder and a balance.

Procedure (using a graduated cylinder):

- The mass of an empty, dry graduated cylinder is recorded.
- A known volume of the liquid is added to the graduated cylinder.
- The mass of the graduated cylinder with the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by its volume.

Determination of Solubility

The qualitative solubility of **1-(hydroxymethyl)cyclohexanol** in water can be observed directly.

Procedure:

- A small amount of the compound is added to a test tube containing water.
- The mixture is agitated.
- Observation of whether the solid dissolves completely, partially, or not at all determines its solubility.

Spectroscopic Analysis

^1H and ^{13}C NMR Spectroscopy:

- A solution of the sample is prepared in a deuterated solvent (e.g., CDCl_3).
- The solution is transferred to an NMR tube.
- The NMR spectrum is acquired using a spectrometer.

IR Spectroscopy:

- A drop of the liquid sample is placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- The salt plates are placed in the sample holder of an IR spectrometer.
- The IR spectrum is recorded.

This guide provides essential physical property data and standardized methodologies for **1-(hydroxymethyl)cyclohexanol**, serving as a valuable resource for professionals in research and development.

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References

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